

# Application Notes and Protocols for Furan-2,5-dicarbohydrazide in Energetic Materials

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## Compound of Interest

Compound Name: *Furan-2,5-dicarbohydrazide*

Cat. No.: *B1330247*

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## Introduction

**Furan-2,5-dicarbohydrazide** (FDCH) is a promising, bio-derived ligand for the development of a new class of energetic materials. Derived from Furan-2,5-dicarboxylic acid (FDCA), a "Top Value-Added Chemical from Biomass," FDCH offers a scaffold for the synthesis of energetic coordination polymers (ECPs). The incorporation of the furan ring, a five-membered aromatic heterocycle, and the nitrogen-rich carbonyl and hydrazide functional groups, suggests the potential for high-energy, thermally stable, and potentially less sensitive energetic materials. The hydrazide moieties act as excellent coordination sites for metal ions, forming stable complexes that can store and rapidly release significant amounts of energy upon initiation. This document provides detailed application notes on the potential of FDCH in energetic materials and protocols for its synthesis and the characterization of its energetic properties. While direct experimental energetic data for FDCH-based coordination polymers is not yet widely available in open literature, this document compiles relevant information on analogous hydrazide-based energetic materials to provide a strong comparative framework.

## Chemical Properties of Furan-2,5-dicarbohydrazide

**Furan-2,5-dicarbohydrazide** is a solid organic compound. Its key chemical identifiers and properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	furan-2,5-dicarbohydrazide	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>4</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	184.15 g/mol	<a href="#">[1]</a>
CAS Number	26095-97-6	<a href="#">[1]</a>
Appearance	Solid (predicted)	
SMILES	C1=C(OC(=C1)C(=O)NN)C(=O)NN	<a href="#">[1]</a>
InChI	InChI=1S/C6H8N4O3/c7-9-5(11)3-1-2-4(13-3)6(12)10-8/h1-2H,7-8H2,(H,9,11)(H,10,12)	<a href="#">[1]</a>
Melting Point	>300 °C (for the parent dicarboxylic acid)	<a href="#">[2]</a>

## Applications in Energetic Materials

The application of **Furan-2,5-dicarbohydrazide** in energetic materials is predicated on its ability to act as a versatile, nitrogen-rich ligand in the formation of energetic coordination polymers (ECPs). The primary advantages and potential applications include:

- Primary Explosives: FDCH-based ECPs, particularly with transition metals like copper and cobalt, have the potential to serve as lead-free primary explosives. The high nitrogen content from the hydrazide groups contributes to a high heat of formation and the generation of a large volume of gaseous products upon decomposition, which are key characteristics of primary explosives.
- "Green" Energetic Materials: As FDCH is derived from biomass via FDCA, its resulting energetic materials can be considered more environmentally benign compared to traditional heavy-metal-based explosives like lead azide.

- Tunable Sensitivity and Performance: By varying the metal center, counter-anions, and the coordination geometry, the sensitivity to impact and friction, as well as the detonation performance of the resulting ECPs, can be finely tuned. This allows for the design of materials tailored for specific applications, from sensitive primary explosives to more insensitive munitions.
- Gas Generants: The decomposition of FDCH-based materials is expected to produce a significant amount of nitrogen gas, making them suitable for applications in gas generators for airbags or fire suppression systems.

## Experimental Protocols

### Protocol 1: Synthesis of Furan-2,5-dicarbohydrazide (FDCH)

This protocol describes the synthesis of **Furan-2,5-dicarbohydrazide** from Dimethyl furan-2,5-dicarboxylate, which is readily prepared from Furan-2,5-dicarboxylic acid.[\[3\]](#)

#### Materials:

- Dimethyl furan-2,5-dicarboxylate
- Hydrazine hydrate (80% solution)
- Ethanol (absolute)
- Distilled water
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating mantle
- Büchner funnel and filter paper
- Crystallizing dish

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve Dimethyl furan-2,5-dicarboxylate in a minimal amount of hot ethanol.
- To this solution, add an excess of hydrazine hydrate (typically 2-3 molar equivalents per ester group).
- Heat the reaction mixture to reflux with continuous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC). The reaction is typically complete within 4-6 hours.
- After the reaction is complete, allow the mixture to cool to room temperature. A white precipitate of **Furan-2,5-dicarbohydrazide** should form.
- If precipitation is incomplete, the volume of the solvent can be reduced under vacuum, or the flask can be cooled in an ice bath to promote crystallization.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold ethanol to remove any unreacted starting materials and impurities.
- Recrystallize the crude product from a suitable solvent, such as a mixture of ethanol and water, to obtain pure **Furan-2,5-dicarbohydrazide**.
- Dry the purified product in a vacuum oven at a temperature below its decomposition point.

## Protocol 2: Synthesis of a Generic FDCH-Metal Energetic Coordination Polymer

This protocol provides a general method for the synthesis of an energetic coordination polymer using FDCH as the ligand and a transition metal salt.

Materials:

- **Furan-2,5-dicarbohydrazide** (FDCH)
- A transition metal salt (e.g., Copper(II) perchlorate, Cobalt(II) nitrate)

- A suitable solvent (e.g., water, methanol, dimethylformamide)
- Small scale reaction vials or test tubes
- Magnetic stirrer
- Filtration apparatus

**Procedure:**

- Dissolve a stoichiometric amount of **Furan-2,5-dicarbohydrazide** in the chosen solvent. Gentle heating may be required to achieve complete dissolution.
- In a separate container, dissolve an equimolar amount of the transition metal salt in the same solvent.
- Slowly add the metal salt solution to the FDCH solution with constant stirring.
- The formation of a precipitate indicates the formation of the coordination polymer. The reaction can be stirred at room temperature or gently heated for a few hours to ensure completion.
- Collect the solid product by filtration.
- Wash the product with the solvent used for the reaction, followed by a more volatile solvent like ethanol or ether, to remove any unreacted precursors.
- Dry the resulting energetic coordination polymer in a desiccator under vacuum.

**Safety Precaution:** The synthesis and handling of energetic materials should only be performed by trained personnel in a properly equipped laboratory with appropriate safety measures, including personal protective equipment (PPE), blast shields, and small-scale synthesis.

## Protocol 3: Thermal Analysis of Energetic Materials

Thermal analysis is crucial for determining the stability and decomposition characteristics of energetic materials.

**Instrumentation:**

- Differential Scanning Calorimeter (DSC)
- Thermogravimetric Analyzer (TGA)

**Procedure for DSC:**

- Accurately weigh a small sample (typically 1-5 mg) of the energetic material into an aluminum DSC pan.
- Seal the pan hermetically.
- Place the sample pan and an empty reference pan in the DSC cell.
- Heat the sample at a constant rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- Record the heat flow as a function of temperature to determine melting points, phase transitions, and decomposition temperatures (onset and peak).

**Procedure for TGA:**

- Accurately weigh a small sample (typically 5-10 mg) of the energetic material into a TGA crucible.
- Place the crucible in the TGA furnace.
- Heat the sample at a constant rate (e.g., 10 °C/min) under an inert or oxidative atmosphere.
- Record the mass loss as a function of temperature to determine the decomposition stages and thermal stability.

## Data Presentation

The following tables summarize the expected and comparative data for FDCH-based energetic materials. Direct experimental values for FDCH complexes are currently limited; therefore, data for analogous hydrazide-based energetic coordination polymers are provided for comparison.

Table 1: Calculated and Predicted Properties of **Furan-2,5-dicarbohydrazide**

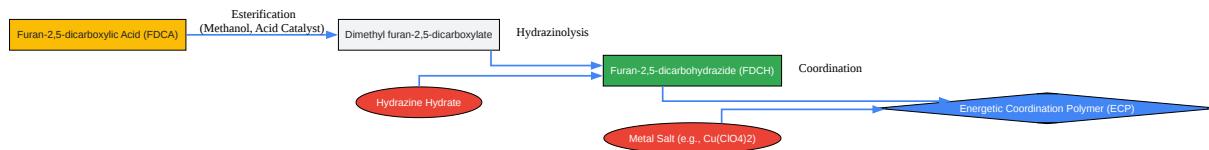
Property	Predicted Value	Method/Reference
Heat of Formation (gas)	Data not available	Requires computational chemistry prediction
Density	Data not available	Requires experimental determination

Table 2: Comparative Energetic Properties of Hydrazide-based Coordination Polymers

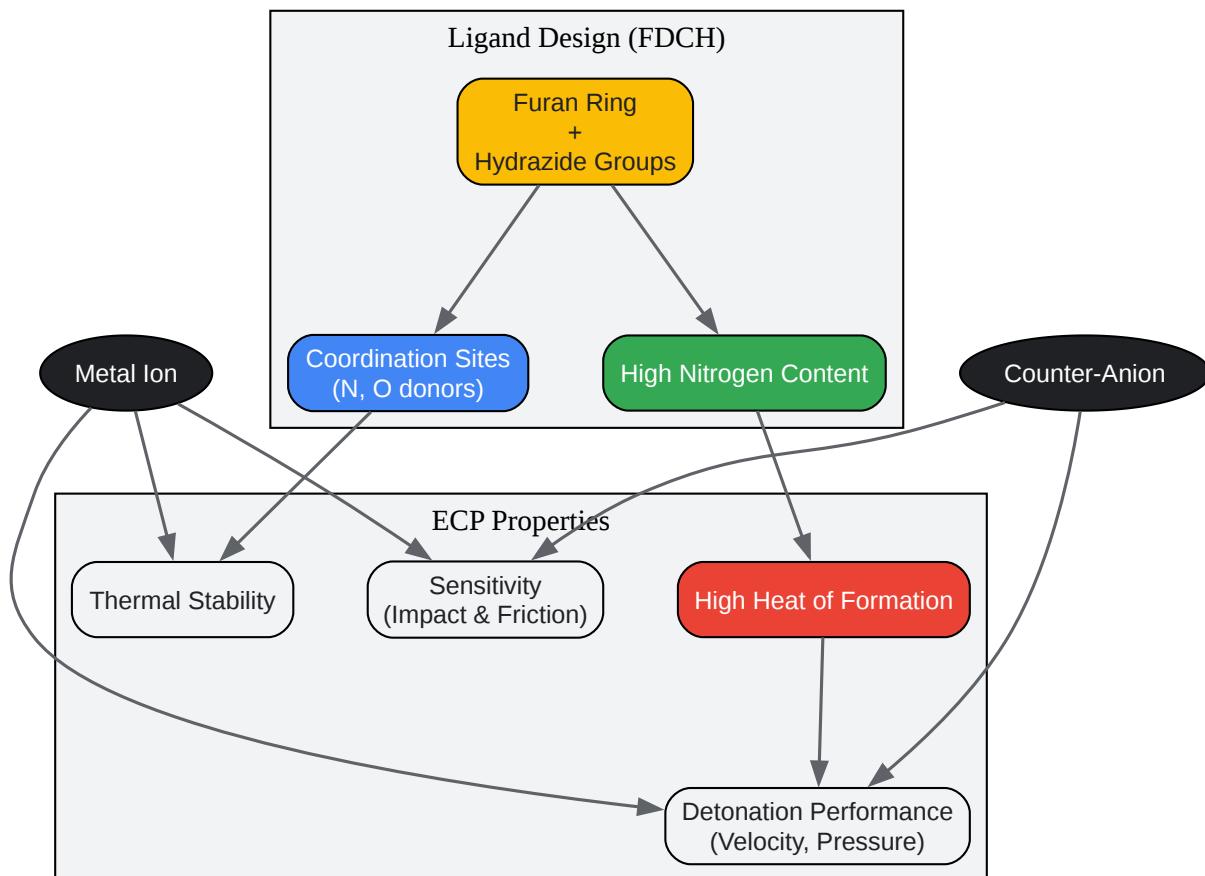
Compound	Metal Ion	Decomposition Temp. (°C)	Detonation Velocity (km/s)	Detonation Pressure (GPa)	Impact Sensitivity (J)	Friction Sensitivity (N)	Reference
$[\text{Co}(\text{N}_2\text{H}_4)_2(\text{N}_3)_2]_n$	Co(II)	235	8.1	26.8	7.5	120	
$[\text{Cu}(\text{N}_2\text{H}_4)_2(\text{N}_3)_2]_n$	Cu(II)	210	7.8	24.5	5	80	
$[\text{Ni}(\text{N}_2\text{H}_4)_2(\text{NO}_3)_2]$	Ni(II)	250	7.9	25.1	10	150	
$[\text{M}(\text{FDCH})_n(\text{Anion})_x]_n$ (Predicted)	Various	>200	7.0 - 8.5	20 - 30	5 - 20	80 - 200	Hypothetical

Note: The data for the predicted FDCH-based polymer is hypothetical and based on trends observed in other hydrazide-based energetic coordination polymers. Experimental verification is required.

## Visualizations

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Caption: Synthesis workflow for FDCH-based energetic coordination polymers.

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Caption: Logical relationships influencing energetic properties of FDCH-based ECPs.

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## References

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